

An In-Depth Technical Guide to 2-Bromo-4,5-dimethylaniline

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Compound of Interest

Compound Name: 2-Bromo-4,5-dimethylaniline

Cat. No.: B1275768

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This guide provides a comprehensive technical overview of **2-Bromo-4,5-dimethylaniline**, a crucial intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, analysis, and applications.

Core Chemical Identity

Molecular Formula and Weight:

2-Bromo-4,5-dimethylaniline possesses the chemical formula C₈H₁₀BrN.[\[1\]](#) Its molecular weight is 200.08 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) This compound is structurally a substituted aniline, featuring a bromine atom and two methyl groups on the benzene ring.

Chemical Structure and Identification:

The structure of **2-Bromo-4,5-dimethylaniline** is characterized by an aniline core with substituents at specific positions. The bromine atom is located at position 2, and the methyl groups are at positions 4 and 5.

- CAS Number: 22364-29-0[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₈H₁₀BrN[\[1\]](#)
- Molecular Weight: 200.08 g/mol [\[1\]](#)[\[2\]](#)

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Bromo-4,5-dimethylaniline** is essential for its handling, application in reactions, and purification.

Property	Value	Source
Molecular Weight	200.08 g/mol	[1] [2] [3]
Molecular Formula	C ₈ H ₁₀ BrN	[1]
CAS Number	22364-29-0	[1] [2]
Melting Point	52-54 °C	

Note: Solubility and other physical properties may vary and should be confirmed with a lot-specific Certificate of Analysis.

Synthesis and Mechanistic Insights

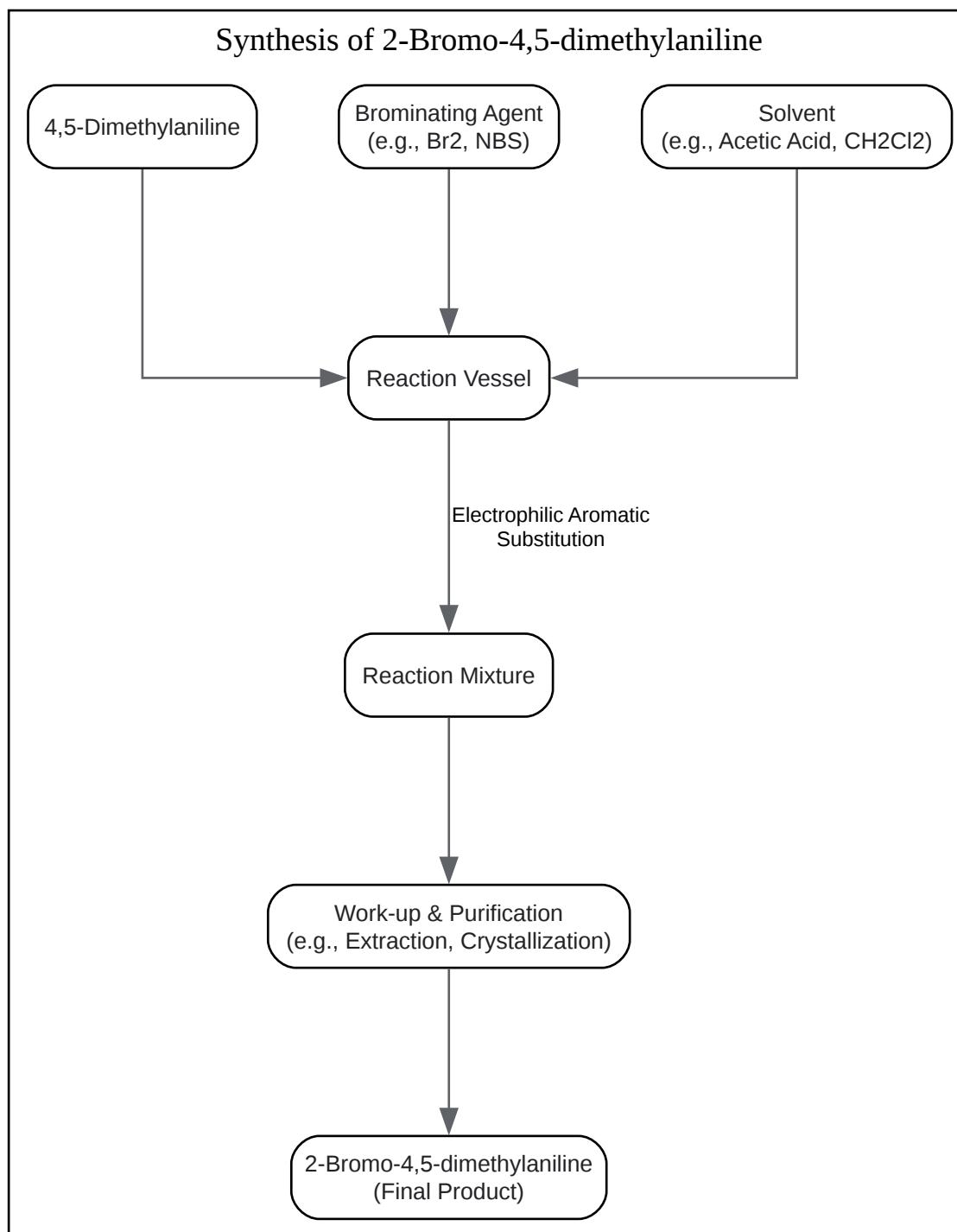
The synthesis of substituted anilines like **2-Bromo-4,5-dimethylaniline** often involves electrophilic aromatic substitution reactions on a dimethylaniline precursor. The directing effects of the amino and methyl groups are key to achieving the desired regioselectivity.

Typical Synthetic Approach: Electrophilic Bromination

The introduction of a bromine atom onto the 4,5-dimethylaniline ring is typically achieved through electrophilic bromination. The choice of brominating agent and reaction conditions is critical to control the position of bromination and minimize the formation of byproducts.

Causality Behind Experimental Choices: The amino group is a strong activating group and an ortho-, para-director. The methyl groups are also activating and ortho-, para-directing. In 4,5-dimethylaniline, the positions ortho to the amino group (2 and 6) and the position ortho to the 4-methyl group and meta to the 5-methyl group (position 3) are activated. The steric hindrance from the existing methyl groups and the electronic effects will influence the final position of the incoming electrophile (bromine).

Illustrative Synthetic Workflow:



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Caption: General workflow for the synthesis of **2-Bromo-4,5-dimethylaniline**.

Detailed Protocol (Hypothetical):

- **Dissolution:** Dissolve 4,5-dimethylaniline in a suitable solvent like glacial acetic acid in a reaction flask.
- **Addition of Brominating Agent:** Slowly add a solution of the brominating agent (e.g., bromine in acetic acid) to the reaction mixture at a controlled temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate technique like Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench the excess bromine with a reducing agent (e.g., sodium bisulfite solution).
- **Isolation:** Precipitate the product by adding water.
- **Purification:** Collect the crude product by filtration and purify it by recrystallization from a suitable solvent (e.g., ethanol).

Analytical Characterization

To ensure the identity and purity of synthesized **2-Bromo-4,5-dimethylaniline**, a combination of spectroscopic techniques is employed.

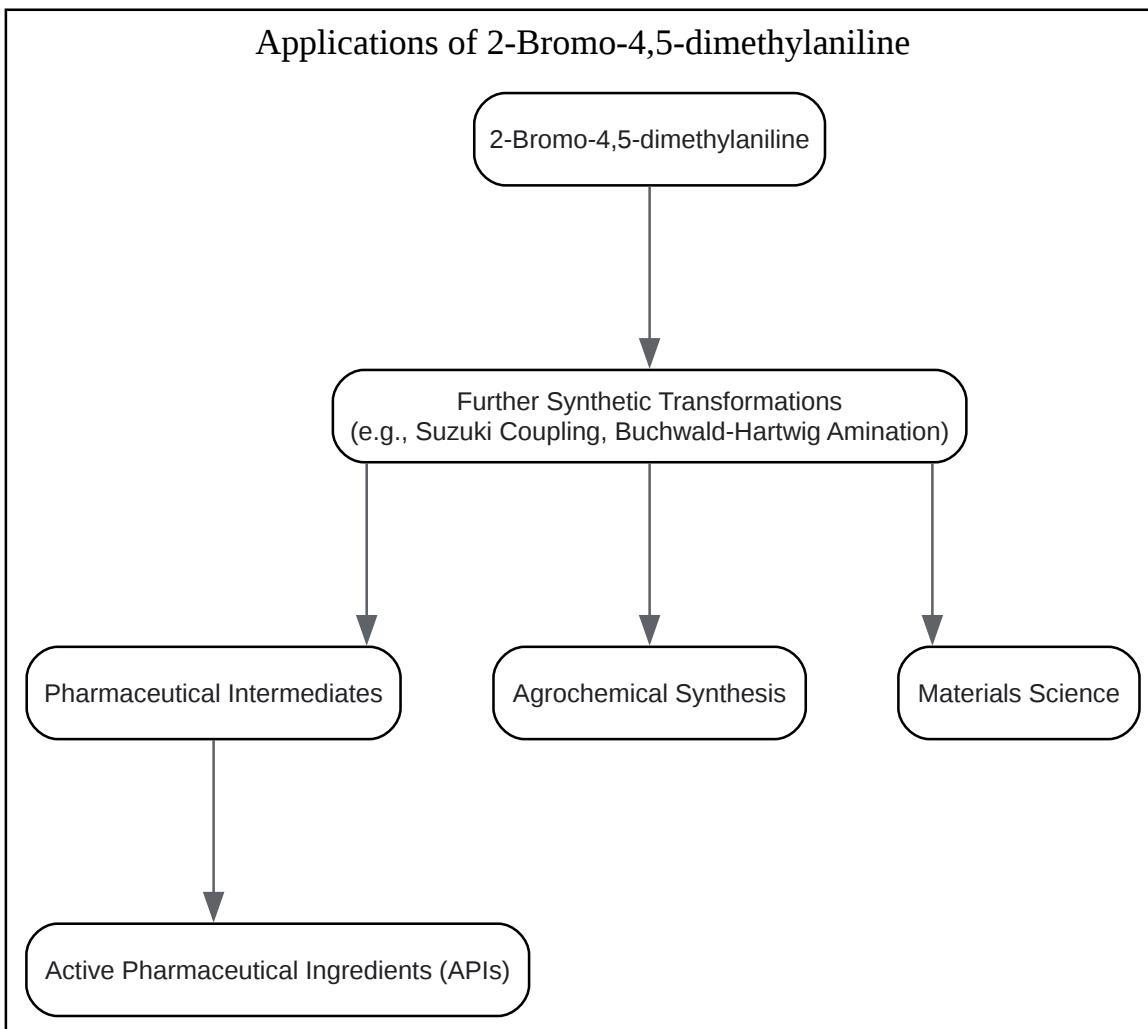
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information about the number and environment of protons. The aromatic region will show characteristic splitting patterns for the remaining protons on the benzene ring, and the aliphatic region will show signals for the two methyl groups and the amine protons.
 - ^{13}C NMR: Shows the number of unique carbon atoms in the molecule.
- Infrared (IR) Spectroscopy: Identifies the functional groups present. Key peaks would include N-H stretching for the amine group and C-H stretching for the aromatic and methyl groups.
- Mass Spectrometry (MS): Determines the molecular weight of the compound and provides information about its fragmentation pattern, confirming the presence of bromine through its characteristic isotopic pattern.

Applications in Research and Drug Development

Bromoanilines are valuable intermediates in the synthesis of a wide range of organic compounds. Their utility stems from the reactivity of both the amine and the bromo functional groups.

- **Pharmaceutical Synthesis:** Substituted anilines are common precursors in the synthesis of active pharmaceutical ingredients (APIs). The bromo- and dimethyl- substitutions on the aniline ring provide specific steric and electronic properties that can be crucial for the biological activity of the final molecule. They can serve as building blocks for creating more complex heterocyclic structures found in many drugs. For instance, related bromo-dimethylaniline structures are key intermediates in the synthesis of pharmaceuticals like Rilpivirine, a non-nucleoside reverse transcriptase inhibitor for HIV-1 treatment.^[4]
- **Agrochemicals:** The structural motifs present in **2-Bromo-4,5-dimethylaniline** are also found in some agrochemicals, where they contribute to the desired biological activity.^[5]
- **Materials Science:** Aniline derivatives are used in the synthesis of dyes, polymers, and other specialty materials.^[5] The specific substitution pattern of **2-Bromo-4,5-dimethylaniline** can be exploited to tune the properties of these materials.

Logical Flow of Application:



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Caption: Potential synthetic pathways and applications for **2-Bromo-4,5-dimethylaniline**.

Safety and Handling

As with any chemical, proper safety precautions must be observed when handling **2-Bromo-4,5-dimethylaniline**.

- General Handling: Work in a well-ventilated area, preferably under a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.[\[6\]](#)

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- First Aid Measures:
 - Skin Contact: In case of contact, immediately wash the affected area with plenty of water. [\[7\]](#)
 - Eye Contact: If the substance gets into the eyes, rinse cautiously with water for several minutes.[\[7\]](#)
 - Inhalation: If inhaled, move the person to fresh air.[\[7\]](#)
 - Ingestion: If swallowed, rinse the mouth with water. In all cases of exposure, seek medical attention.

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